

D-(+)-Cellotetraose Tetradecaacetate molecular weight and formula

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Compound of Interest

Compound Name: *D-(+)-Cellotetraose
Tetradecaacetate*

Cat. No.: *B15551347*

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Technical Data Sheet: D-(+)-Cellotetraose Tetradecaacetate

Introduction

D-(+)-Cellotetraose tetradecaacetate is a fully acetylated derivative of D-(+)-Cellotetraose. Cellotetraose itself is an oligosaccharide, specifically a tetramer composed of four D-glucose units linked by β -(1 \rightarrow 4) glycosidic bonds. The acetylation process replaces the hydrogen atoms of the hydroxyl (-OH) groups with acetyl (-COCH₃) groups, altering the molecule's physical and chemical properties, such as its solubility and reactivity. This derivative is valuable in various biochemical and organic synthesis applications.

Molecular Properties

The molecular formula and weight are fundamental parameters for any chemical compound, essential for stoichiometric calculations in experimental research and drug development.

Property	Value	Source
Molecular Formula	C ₅₂ H ₇₀ O ₃₅	[1] [2] [3]
Molecular Weight	1255.09 g/mol	[1] [3]

Derivation of the Molecular Formula

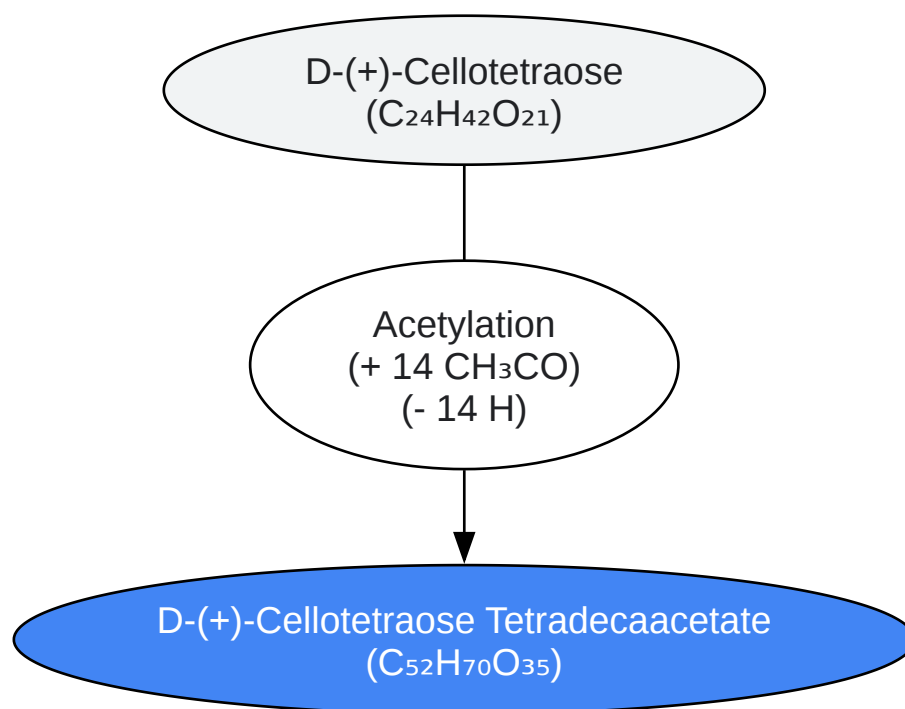
The molecular formula of **D-(+)-Cellotetraose Tetradecaacetate** can be derived from the base molecule, D-(+)-Cellotetraose.

- D-(+)-Cellotetraose: The molecular formula for D-(+)-Cellotetraose is $C_{24}H_{42}O_{21}$ ^{[4][5][6][7][8]}.
- Acetylation: The term "tetradecaacetate" indicates that fourteen (tetra-deca) hydroxyl groups of the cellotetraose molecule have been acetylated.
- Chemical Transformation: During acetylation, a hydrogen atom (H) from each of the fourteen hydroxyl groups is replaced by an acetyl group (CH_3CO). This results in a net addition of C_2H_2O for each hydroxyl group that is acetylated.
- Calculation:
 - Starting formula (Cellotetraose): $C_{24}H_{42}O_{21}$
 - Addition from 14 acetyl groups: $14 \times (C_2H_2O) = C_{28}H_{28}O_{14}$
 - Resulting formula: $C_{(24+28)}H_{(42-14+14)}O_{(21+14)} = C_{52}H_{70}O_{35}$

This calculation is consistent with the referenced sources.

Chemical Structure and Logical Representation

To illustrate the relationship between the parent compound and its acetylated derivative, the following logical diagram is provided.



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Caption: Transformation of D-(+)-Cellotetraose to its tetradecaacetate derivative.

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